

3-octanol storage stability and handling

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Compound Focus: 3-Octanol

CAS No.: 589-98-0

Cat. No.: S566641

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Chemical Identification & Physical Data

The table below summarizes the fundamental properties of **3-octanol** (CAS Registry Number: 589-98-0) for easy reference [1] [2].

Property	Value / Description
Chemical Name	3-Octanol [1]
Synonyms	Octan-3-ol; Ethyl n-amyl carbinol [1] [2]
Molecular Formula	C ₈ H ₁₈ O [1]
Molecular Weight	130.23 [1]
Boiling Point	174 - 176 °C [2]
Flash Point	68 - 69 °C (approx. 154-157 °F) [1] [2]
Vapor Pressure	~0.0627 mm Hg @ 20 °C [1]
Specific Gravity	0.818 - 0.820 g/mL @ 25 °C [1] [2]
Odor Description	Creamy, mushroom, musty, earthy, minty, waxy [2]

Handling, Storage & Safety Guidelines

For safe laboratory use, please adhere to the following protocols based on the safety data available.

Storage Conditions

- **Temperature:** Store in a **cool, well-ventilated area**. It is recommended to keep the container tightly sealed at a temperature of **2-8°C** [3].
- **Incompatibilities:** Keep away from strong acids, strong alkalis, and strong oxidizing or reducing agents [3].
- **General:** Keep the container tightly closed and away from direct sunlight and all sources of ignition [3].

Safe Handling Procedures

- **Personal Protective Equipment (PPE):** Use safety goggles or eyeshields, protective gloves, and impervious clothing. A suitable respirator is advised, especially if adequate ventilation is not guaranteed [2] [3].
- **Engineering Controls:** Use only in areas with appropriate exhaust ventilation. Ensure accessible safety showers and eye-wash stations are available [3].
- **Handling Precautions:** Avoid inhalation of vapors, mist, or dust. Avoid contact with eyes and skin. Avoid the formation of dust and aerosols [3].

First Aid Measures

- **Inhalation:** Immediately relocate the affected person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR) by a trained individual, avoiding mouth-to-mouth contact. Seek immediate medical attention [3].
- **Skin Contact:** Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and consult a physician [3].
- **Eye Contact:** Immediately flush eyes with large amounts of water for several minutes, holding the eyelids open to ensure adequate flushing. Remove contact lenses if present and easy to do. Promptly call a physician [3].
- **Ingestion:** Wash out the mouth with water, but only if the person is conscious. **Do not induce vomiting** unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical attention [3].

Stability, Hazards & Disposal

Stability and Reactivity

- **Stability:** The substance is stable under recommended storage conditions [3].
- **Hazardous Decomposition:** Under fire conditions, it may decompose and emit toxic and irritant fumes [3].

Hazard Classification

- According to the Sigma-Aldrich safety data sheet, **3-octanol** is classified as an **Eye Irritant (Category 2)** and is a **Combustible Liquid** [2]. Another safety data sheet states it is "Not a hazardous substance or mixture," though it still recommends standard laboratory precautions [3].

Waste Disposal

- Dispose of the substance and contaminated packaging in accordance with all applicable country, federal, state, and local regulations. Clean up any spillages safely and as soon as possible to prevent environmental release [3].

Experimental & Regulatory Context

Toxicological Assessment A 2021 RIFM (Research Institute for Fragrance Materials) safety assessment concluded that the existing information supports the use of **3-octanol** in fragrance materials. The assessment noted that **3-octanol does not present a concern for genotoxicity** [1]. However, one toxicology report states that "the toxicological effects of this product have not been thoroughly studied" [3]. Therefore, treating it with caution is prudent.

Regulatory Status **3-octanol** is compliant with several regulatory standards, including **EU Regulation 1334/2008 & 178/2002**, **FCC**, and **FDA 21 CFR 172.515**, indicating it is approved for use in flavors and fragrances [2]. A REACH dossier is available for the substance [1].

Experimental Application In research, **3-octanol** is commonly used as an odorant in behavioral studies. For instance, it has been used in experiments with *Drosophila melanogaster* (fruit flies) to study olfactory aversive memory and learning, typically diluted in mineral oil [4].

FAQ & Troubleshooting Guide

Q: What is the first thing I should do if 3-octanol is spilled? A: Immediately put on appropriate personal protective equipment (PPE). Absorb the spill with a finely-powdered liquid-binding material like diatomite. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of all contaminated material as chemical waste according to your institution's regulations [3].

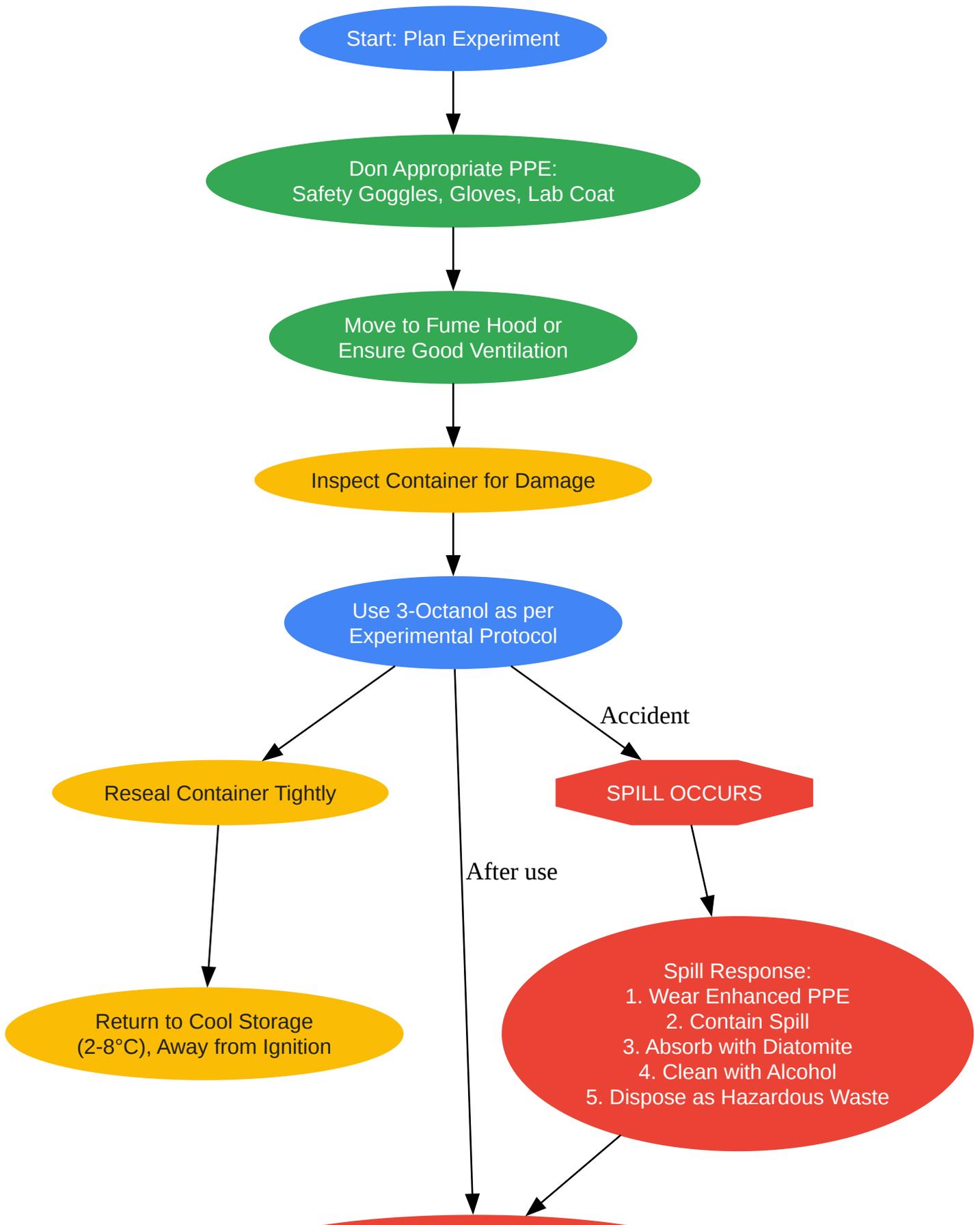
Q: I need to use 3-octanol for an experiment outside a fume hood. Is this safe? A: It is not recommended. You should ensure adequate ventilation, which typically means using a fume hood. If this is not possible, you must wear a suitable respirator to avoid inhaling vapors [3].

Q: How should I store 3-octanol for long-term stability? A: For best stability, keep the container tightly sealed in a cool (ideally between 2-8°C), well-ventilated area, away from direct sunlight, heat, and ignition sources [3].

Q: Is 3-octanol flammable? A: Yes, it is a combustible liquid with a flash point around 68°C (154°F). Keep it away from heat, sparks, open flames, and hot surfaces [1] [2].

Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for the safe handling and storage of **3-octanol** in the lab.



Dispose of Waste &
Contaminated Materials Properly

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